

Drimiopsin C: A Technical Guide to Its Natural Sources and Discovery

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Compound of Interest

Compound Name: *Drimiopsin C*

Cat. No.: *B023538*

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Introduction

Drimiopsin C is a naturally occurring xanthone, a class of organic compounds with a distinctive tricyclic ring structure. Xanthones and their derivatives have garnered significant interest in the scientific community due to their wide range of biological activities. This technical guide provides an in-depth overview of the natural sources, discovery, and chemical properties of **Drimiopsin C**, intended to serve as a valuable resource for researchers and professionals in the field of natural product chemistry and drug development.

Discovery and Natural Sources

Drimiopsin C was first reported in 2004 by a team of researchers who isolated it from the bulbs of *Drimiopsis maculata*, a plant species native to South Africa.^{[1][2]} This discovery was significant as it was the first time xanthones had been identified in the Hyacinthaceae family of plants.^{[1][2]} In addition to *Drimiopsis maculata*, **Drimiopsin C** has also been reported to be isolated from the herbs of *Scilla scilloides*.

The initial discovery involved the isolation and structure elucidation of six new xanthones, named drimiopsins A-F, with **Drimiopsin C** being one of these novel compounds.^{[1][2]} The structural determination of these molecules proved to be a challenge due to the limited number of correlating protons in their NMR spectra, necessitating the use of advanced techniques such

as INADEQUATE (Incredible Natural Abundance Double QUAntum Transfer Experiment) NMR spectroscopy.^{[1][2]}

Chemical Properties

Drimiopsin C is characterized by the following chemical properties:

| Property | Value | Source |
|-------------------|--|--------|
| Molecular Formula | C ₁₅ H ₁₂ O ₆ | [3] |
| Molecular Weight | 288.25 g/mol | [3] |
| IUPAC Name | 1,3,6-trihydroxy-2-methoxy-8-methylxanthen-9-one | [3] |
| CAS Number | 773850-90-1 | [4] |

Experimental Protocols

The following is a detailed description of the methodologies employed in the discovery of **Drimiopsin C**, based on the original research publication.

Plant Material Collection and Preparation

Fresh bulbs of *Drimiopsis maculata* were collected and subsequently air-dried. The dried plant material was then ground into a fine powder to increase the surface area for efficient solvent extraction.

Extraction and Isolation

The powdered plant material was subjected to extraction with dichloromethane at room temperature. The resulting crude extract was then concentrated under reduced pressure. This crude extract was subsequently partitioned between chloroform and water. The chloroform-soluble fraction, containing the xanthenes, was further subjected to a series of chromatographic separations.

Column chromatography was performed using silica gel as the stationary phase. The column was eluted with a gradient of solvents, starting with hexane and gradually increasing the

polarity with the addition of ethyl acetate. Fractions were collected and monitored by thin-layer chromatography (TLC). Fractions showing similar TLC profiles were combined.

Further purification of the combined fractions was achieved through repeated column chromatography and preparative thin-layer chromatography (PTLC) to yield the pure compounds, including **Drimiopsin C**.

Structure Elucidation

The chemical structure of **Drimiopsin C** was determined using a combination of spectroscopic techniques:

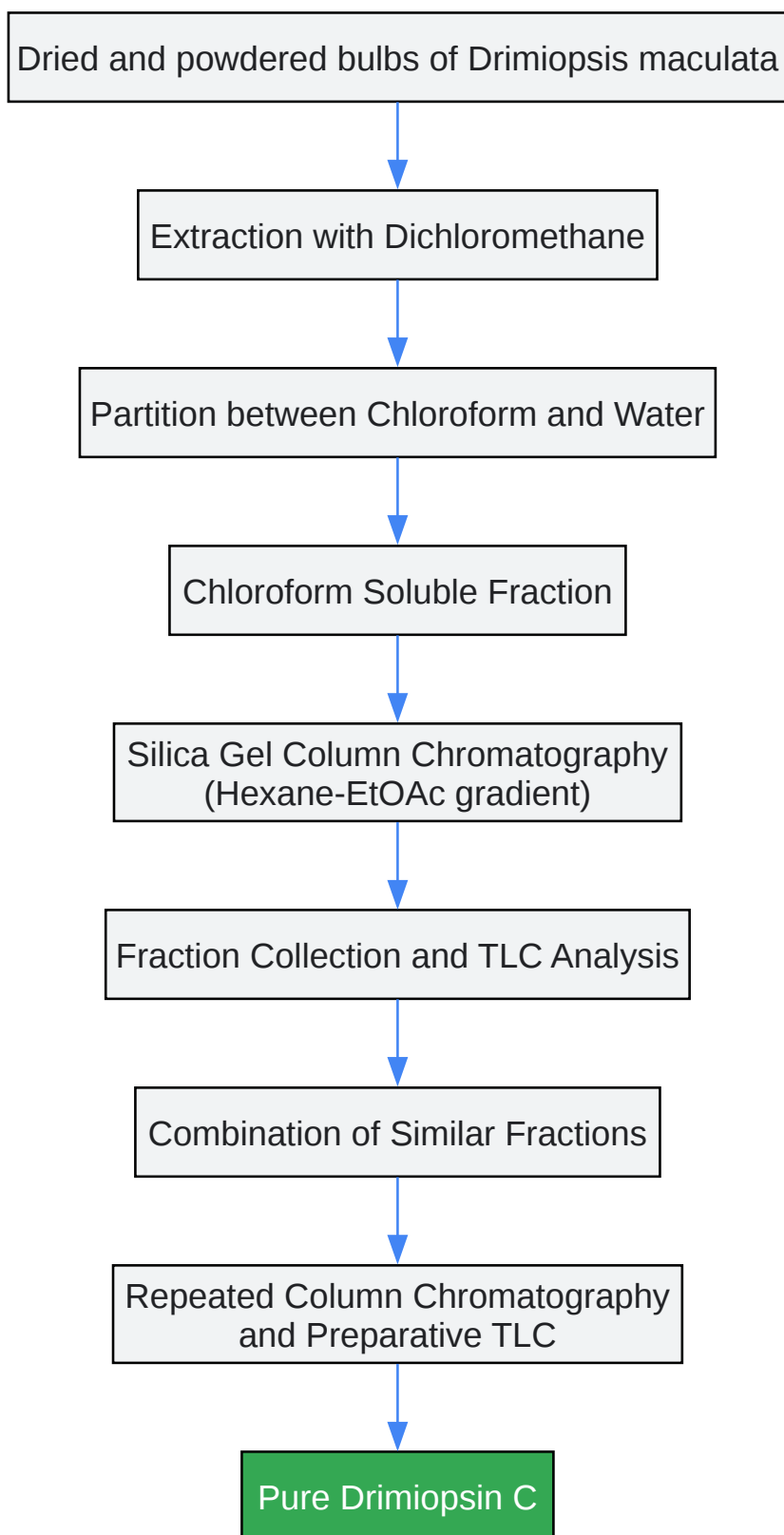
- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Infrared (IR) Spectroscopy: To identify the presence of functional groups such as hydroxyls and a carbonyl group.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Extensive 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR experiments were conducted to establish the connectivity of atoms within the molecule. Due to the lack of sufficient proton-proton correlations, INADEQUATE NMR spectroscopy was employed to definitively establish the carbon skeleton.

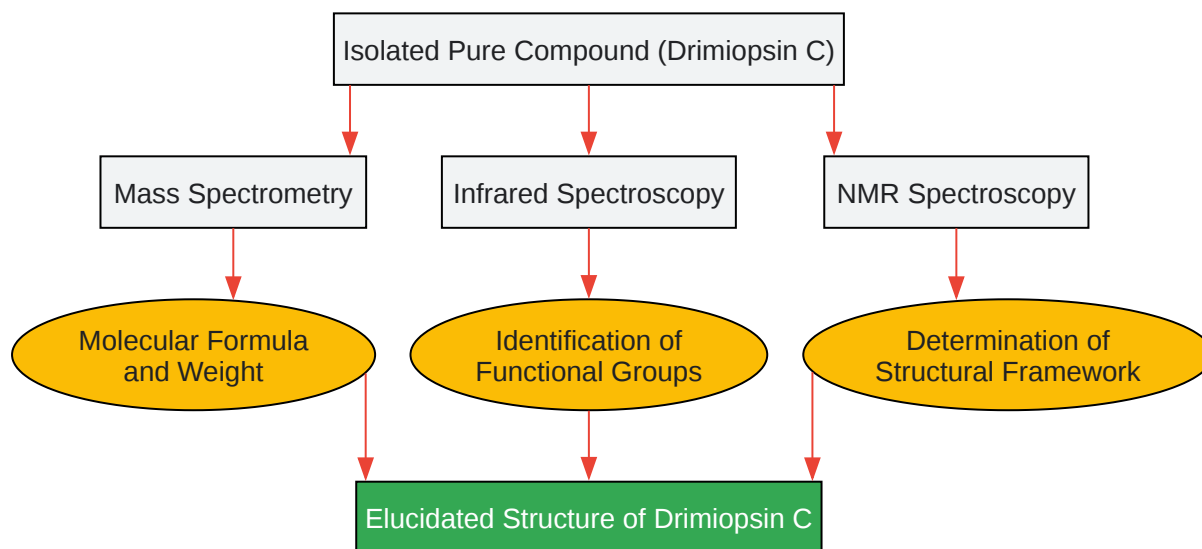
Biological Activity and Signaling Pathways

Currently, there is a lack of specific quantitative data in the scientific literature regarding the biological activity of **Drimiopsin C**, such as IC₅₀ values from cytotoxicity, anti-inflammatory, or antimicrobial assays. Furthermore, no signaling pathways associated with the activity of **Drimiopsin C** have been described. Xanthenes as a class of compounds are known to exhibit a wide range of biological activities, and further research is warranted to investigate the potential therapeutic properties of **Drimiopsin C**.

Visualizations

Experimental Workflow for the Isolation of Drimiopsin C





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References

- 1. Xanthones from *Drimiopsis maculata* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2024.sci-hub.ru [2024.sci-hub.ru]
- 3. Drimiopsin C | C₁₅H₁₂O₆ | CID 11254733 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pharmaffiliates.com [pharmaffiliates.com]
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